

Unraveling Methylamino-PEG1-Boc: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methylamino-PEG1-Boc

Cat. No.: B608982

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For immediate release: This technical guide provides an in-depth analysis of **Methylamino-PEG1-Boc**, a molecule with significant relevance in pharmaceutical research and drug development. Due to ambiguity in the common nomenclature, this document addresses two distinct chemical entities often referred to by this name, providing their molecular formulas, weights, and relevant applications. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Section 1: Molecular Identification and Properties

The designation "**Methylamino-PEG1-Boc**" can refer to two separate compounds with different molecular structures and properties. The primary distinction lies in the presence and nature of the polyethylene glycol (PEG) linker. Below is a comprehensive summary of the quantitative data for both interpretations.

Feature	Interpretation 1	Interpretation 2
Systematic Name	tert-Butyl methyl(2-(methylamino)ethyl)carbamate	tert-butyl 3-(2-(methylamino)ethoxy)propanoate
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂ [1][2][3]	C ₁₀ H ₂₁ NO ₃ [4]
Molecular Weight	188.27 g/mol [1][2][3]	203.28 g/mol [4]
CAS Number	112257-19-9 [1][2][3]	1807521-03-4 [4]

Section 2: Applications in Research and Development

Interpretation 1: A Building Block in Experimental Therapeutics

tert-Butyl methyl(2-(methylamino)ethyl)carbamate has been identified as an experimental anticancer agent.[5] Research has indicated its potential in inducing the regression of various cancers in animal models.[5] Furthermore, this compound has demonstrated inhibitory effects on the replication of human cytomegalovirus (HCMV), a virus implicated in certain human cancers.[5]

Interpretation 2: A Linker in PROTAC Technology

The second interpretation of **Methylamino-PEG1-Boc**, with the molecular formula $C_{10}H_{21}NO_3$, is primarily utilized as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target protein's degradation. This specific molecule serves as a crucial component in constructing these novel therapeutic agents.

Section 3: Experimental Protocols

Synthesis of tert-Butyl methyl(2-(methylamino)ethyl)carbamate

A common synthetic route for tert-butyl methyl(2-(methylamino)ethyl)carbamate involves the reaction of N,N'-dimethylethylenediamine with di-tert-butyl dicarbonate.

Materials:

- N,N'-dimethylethylenediamine
- Di-tert-butyl dicarbonate
- Dichloromethane
- Deionized water

- Anhydrous sodium sulfate
- Methanol
- Silica gel

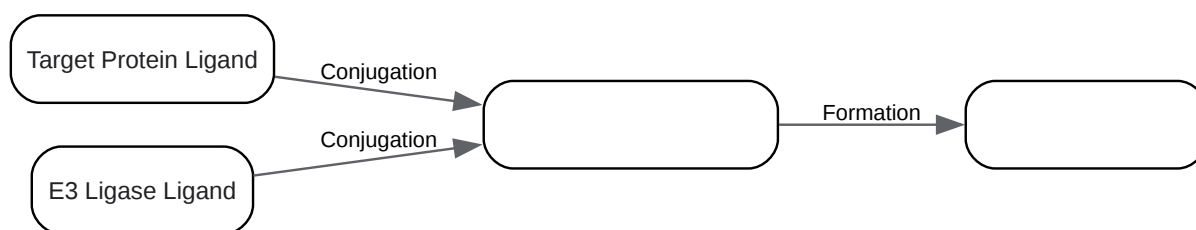
Procedure:

- Dissolve N,N'-dimethylethylenediamine (5.00 g, 57 mmol) in dichloromethane (25 mL) and cool the solution to 0 °C.
- In a separate vessel, dissolve di-tert-butyl dicarbonate (5.00 g, 22 mmol) in dichloromethane (25 mL).
- Add the di-tert-butyl dicarbonate solution dropwise to the N,N'-dimethylethylenediamine solution while maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring overnight.
- Quench the reaction with deionized water (20 mL).
- Extract the aqueous layer with dichloromethane (2 x 40 mL).
- Combine the organic layers, dry with anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by silica gel column chromatography using a methanol/dichloromethane (1/20, v/v) eluent to yield the final product.

Section 4: Visualizing Molecular Interactions and Workflows

Logical Workflow for PROTAC Synthesis

The following diagram illustrates the general workflow for synthesizing a PROTAC molecule where **Methylamino-PEG1-Boc** can be utilized as a linker.

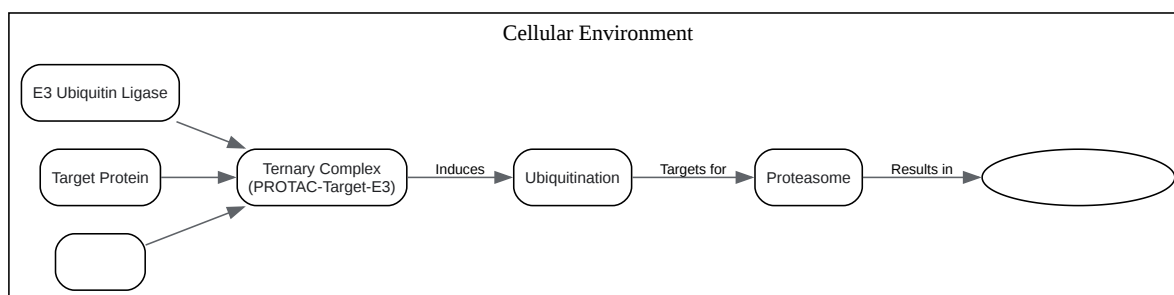


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Caption: General workflow for PROTAC synthesis.

Conceptual Signaling Pathway of PROTAC Action

This diagram depicts the conceptual signaling pathway of a PROTAC molecule in inducing targeted protein degradation.



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Caption: Conceptual pathway of PROTAC-mediated protein degradation.

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